

A Quantitative Comparison of Direct Blue 218 and Other Commercially Significant Direct Dyes

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Compound of Interest

Compound Name: Direct blue 218

Cat. No.: B1143841

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This guide provides a detailed, data-driven comparison of C.I. **Direct Blue 218** against other widely used direct dyes: C.I. Direct Red 80, C.I. Direct Black 38, and C.I. Direct Yellow 11. The following sections present quantitative data on key performance indicators, detailed experimental protocols for assessing these metrics, and visual diagrams of experimental workflows to aid researchers, scientists, and professionals in the drug development field in their selection and application of these dyes.

Quantitative Performance Comparison

The selection of a direct dye is often governed by its performance characteristics. The table below summarizes the key quantitative data for **Direct Blue 218** and its counterparts.

Parameter	C.I. Direct Blue 218	C.I. Direct Red 80	C.I. Direct Black 38	C.I. Direct Yellow 11
C.I. Name	Direct Blue 218	Direct Red 80	Direct Black 38	Direct Yellow 11
C.I. Number	24401	35780	30235	40000
Molecular Formula	C ₃₂ H ₁₆ Cu ₂ N ₆ Na ₄ O ₁₆ S ₄ [1] [2] [3]	C ₄₅ H ₂₆ N ₁₀ Na ₆ O ₂ ₁ S ₆ [4] [5] [6]	C ₃₄ H ₂₅ N ₉ Na ₂ O ₇ S ₂ [7] [8]	C ₁₆ H ₁₀ N ₂ Na ₂ O ₇ S ₂ [9] [10]
Molecular Weight (g/mol)	1087.81 [1] [2]	1373.08 [4] [6]	781.73 [7] [8]	452.37 [9] [10]
Molar Extinction Coefficient (ε)	Data not available	≥32000 at 524-530 nm in H ₂ O [7]	Data not available	Data not available
Lightfastness (Blue Wool Scale, 1-8)	6 [11]	4-5 [12]	3-5 [7] [13]	2-4 [10] [14]
Wash Fastness (Gray Scale, 1-5)	Fading: 3, Staining: 3 [11]	3-4 [6]	2 [7] [13]	2-4 [10] [14]
Solubility in Water (g/L)	10-50 at 17°C [3] [8] [15]	30 at 60°C, 50 at 97°C [2] [4] [16] [17]	40 at 85°C [7] [18] [19] [20] [21]	Water-soluble [9] [17] [22]

Experimental Protocols

The data presented in the comparison table is determined by standardized experimental procedures. Below are detailed methodologies for the key fastness tests.

Lightfastness Testing (AATCC Test Method 16.3)

This method is designed to determine the resistance of the color of textiles to the action of an artificial light source that simulates natural sunlight.

- **Specimen Preparation:** A specimen of the dyed textile is cut to the specified dimensions. A portion of the specimen is covered with an opaque mask.

- **Exposure:** The specimen is placed in a holder in a lightfastness apparatus equipped with a Xenon Arc lamp. The exposure is carried out under controlled conditions of temperature and humidity for a specified duration or until a certain radiant energy is reached.
- **Evaluation:** After exposure, the color change of the exposed portion of the specimen is evaluated by comparing it to the unexposed (masked) portion. The evaluation is done using the American Association of Textile Chemists and Colorists (AATCC) Gray Scale for Color Change, which ranges from 1 (severe change) to 5 (no change). The rating is then correlated to the Blue Wool Scale (1-8), where 8 indicates the highest lightfastness.

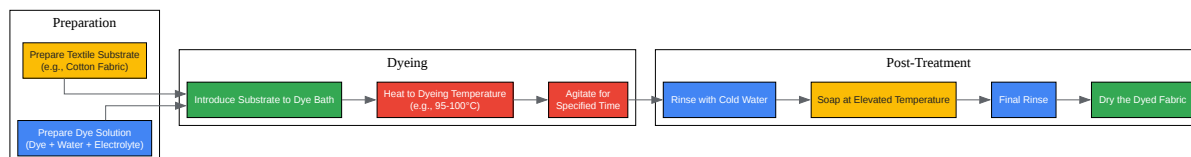
Wash Fastness Testing (AATCC Test Method 61)

This accelerated test is used to evaluate the colorfastness to laundering of textiles.

- **Specimen Preparation:** A dyed textile specimen is cut and attached to a multifiber test fabric, which contains swatches of different common fibers (e.g., cotton, wool, polyester).
- **Washing Procedure:** The composite specimen is placed in a stainless steel container with a specified volume of detergent solution and stainless steel balls to simulate abrasive action. The container is then agitated in a launder-ometer at a specified temperature and for a set duration.
- **Rinsing and Drying:** After the washing cycle, the specimen is removed, rinsed thoroughly with water, and dried under specified conditions.
- **Evaluation:** The color change of the dyed specimen is assessed using the AATCC Gray Scale for Color Change. The degree of color transfer (staining) to each of the different fibers in the multifiber test fabric is evaluated using the AATCC Gray Scale for Staining. Both scales range from 1 (heavy change/staining) to 5 (no change/staining).

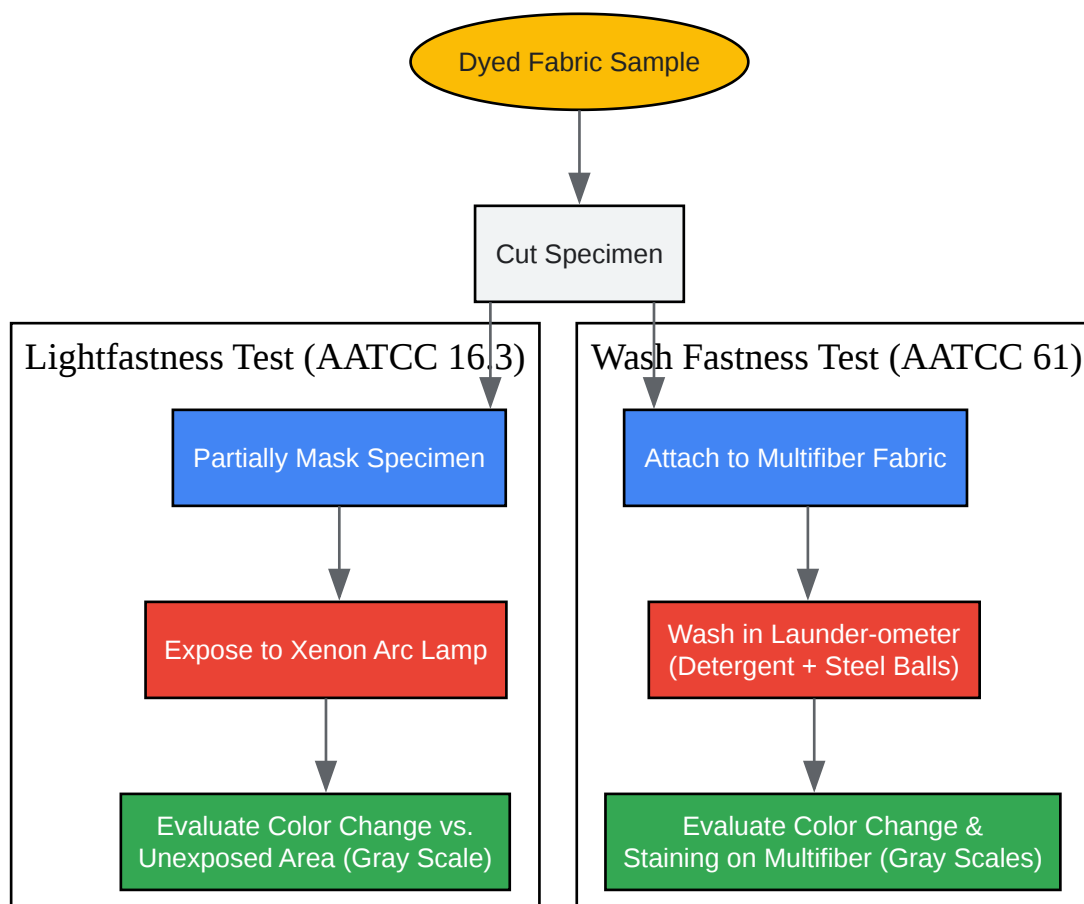
Visualized Experimental Workflow

To further clarify the experimental process, the following diagrams illustrate the workflows for dye application and fastness testing.



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Caption: Workflow of a typical direct dyeing process.



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Caption: Experimental workflow for fastness testing.

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